

Unraveling the Elusive 1-Azaspiro[3.6]decane: A Review of Available Data

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Compound of Interest

Compound Name: 1-Azaspiro[3.6]decane

Cat. No.: B15240871

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For the attention of Researchers, Scientists, and Drug Development Professionals.

This technical guide addresses the chemical compound **1-Azaspiro[3.6]decane**, focusing on its Chemical Abstracts Service (CAS) number and molecular structure. Despite a comprehensive search of chemical databases and scientific literature, a specific CAS number and dedicated experimental data for **1-Azaspiro[3.6]decane** remain elusive. This suggests that this particular isomer may be a novel or less-studied compound.

This document serves to clarify the structural definition of **1-Azaspiro[3.6]decane**, present data on its closely related isomers, and provide a foundational understanding for researchers interested in this class of spirocyclic amines.

Defining the Structure: 1-Azaspiro[3.6]decane

Spiro compounds are characterized by a single atom that is the corner of two rings. The nomenclature "**1-Azaspiro[3.6]decane**" specifies the following structural features:

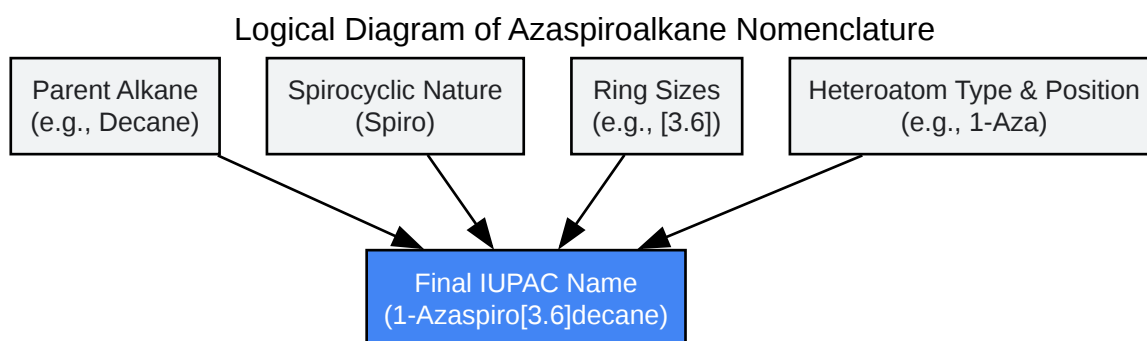
- Decane: A ten-carbon aliphatic backbone.
- Spiro: Indicating the presence of a spirocyclic junction.
- [3.6]: This bracketed notation describes the number of carbon atoms in each ring connected to the spiro atom, excluding the spiro atom itself. In this case, one ring has three carbon atoms (a cyclobutane ring), and the other has six carbon atoms (a cycloheptane ring).

- **1-Aza:** The prefix "aza" denotes the replacement of a carbon atom with a nitrogen atom. The "1-" indicates the position of the nitrogen atom within the spirocyclic system. According to IUPAC nomenclature for spiro compounds, numbering starts in the smaller ring adjacent to the spiro atom.

Based on these rules, the molecular structure of **1-Azaspiro[3.6]decane** would feature a nitrogen atom at the '1' position in the cyclobutane ring, adjacent to the spiro carbon.

Logical Representation of Spiro Nomenclature

The following diagram illustrates the naming convention for a generic azaspiroalkane, which is applicable to **1-Azaspiro[3.6]decane**.



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